

A Comparative Guide to Analytical Methods for Nicergoline Quantification

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Compound of Interest

Compound Name: Nicergoline-13C,d3

Cat. No.: B15141956

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This guide provides a detailed comparison of various analytical methods for the quantification of nicergoline and its metabolites. The information is intended for researchers, scientists, and drug development professionals to assist in the selection and implementation of appropriate analytical techniques. The guide summarizes quantitative performance data, details experimental protocols, and visualizes relevant biological pathways and experimental workflows. **Nicergoline-13C,d3** is a labeled internal standard used in bioanalytical methods to ensure accuracy and precision.

Data Presentation: Comparison of Analytical Method Performance

The following table summarizes the performance of different High-Performance Liquid Chromatography (HPLC) methods used for the quantification of nicergoline and its main metabolite, 10 α -methoxy-6-methyl ergoline-8 β -methanol (MDL).

Analyte	Method	Matrix	Linearity Range	Limit of Quantification (LOQ)	Limit of Detection (LOD)	Accuracy/Recovery	Precision (% RSD)	Reference
Nicergoline	RP-HPLC	Bulk Drug & Tablets	10-50 µg/mL	6.568 µg/mL	2.167 µg/mL	100.19 %	< 2%	[1]
Nicergoline	RP-HPLC	Pharmaceutical Formulations	1.0 - 6.0 µg/mL	0.9 µg/mL	0.3 µg/mL	Not Reported	Not Reported	[2]
MDL (Nicergoline metabolite)	HPLC-UV	Human Plasma	2.288-73.2 ng/mL	2.288 ng/mL	Not Reported	74.47% to 83.20%	< 13%	[3][4][5][6]
1-DN (Nicergoline impurity/metabolite)	RP-HPLC-DAD	Bulk Drug	0.032 x 10 ⁻⁵ to 3.828 x 10 ⁻⁵ M	0.041 x 10 ⁻⁵ M	0.012 x 10 ⁻⁵ M	100.65 %	Not Reported	[7]
5-CN (Nicergoline impurity)	RP-HPLC-DAD	Bulk Drug	0.034 x 10 ⁻⁵ to 4.092 x 10 ⁻⁵ M	0.046 x 10 ⁻⁵ M	0.014 x 10 ⁻⁵ M	100.32 %	Not Reported	[7]

Experimental Protocols

Detailed methodologies for the key experiments cited in the table above are provided below.

RP-HPLC Method for Nicergoline in Bulk and Tablets[1]

- Sample Preparation: A standard stock solution of nicergoline (100µg/ml) is prepared in methanol. Working standard solutions are obtained by diluting the stock solution with the mobile phase. For tablet analysis, ten tablets are ground, and a powder sample equivalent to 10mg of nicergoline is dissolved in methanol, sonicated, and then diluted with the mobile phase.
- Chromatographic Conditions:
 - Column: Phenomenex Gemini C18
 - Mobile Phase: 70% Methanol and 30% Phosphate Buffer (pH 6)
 - Flow Rate: 1.0 ml/min
 - Detection: UV at 289 nm
 - Retention Time: 2.212 minutes

RP-HPLC Method for Nicergoline in Pharmaceutical Formulations[2]

- Sample Preparation: A standard stock solution of 10 mg of nicergoline is dissolved in methanol to give a concentration of 100µg/ml. Working standard solutions (1.0µg/mL – 6.0µg/mL) are prepared by diluting the stock solution with the mobile phase. For formulations, ten tablets are ground, and a powder sample equivalent to 10mg of nicergoline is dissolved in methanol, sonicated, and diluted with the mobile phase.
- Chromatographic Conditions:
 - Column: ODS, C18, 5µ, 250×4.6 mm i.d.
 - Mobile Phase: Methanol, Acetonitrile, and 1.0 % ortho phosphoric acid (80:18:2 v/v/v)
 - Flow Rate: 1.0 mL/min
 - Detection: UV at 265 nm

- Retention Time: 3.128 minutes

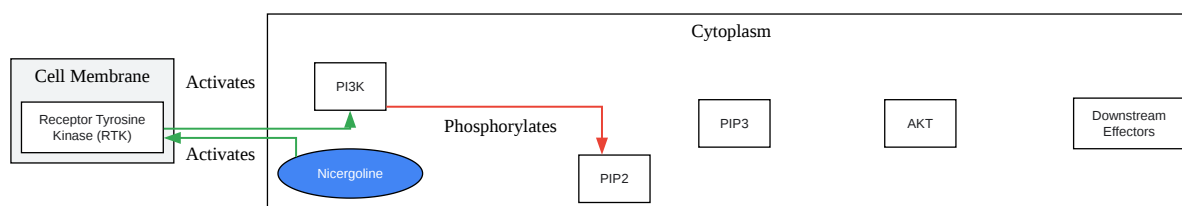
HPLC-UV Method for MDL in Human Plasma[3][4][5][6]

- Sample Preparation: A one-step liquid-liquid extraction (LLE) with diethyl ether is employed. Tizanidine hydrochloride is used as the internal standard.
- Chromatographic Conditions:
 - Column: Diamonsil ODS column (150 mm×4.6 mm, 5 µm)
 - Mobile Phase: Acetonitrile-ammonium acetate (0.1 mol/L) (15/85, v/v)
 - Detection: UV at 224 nm

Mandatory Visualization

Nicergoline Signaling Pathway

Nicergoline has been shown to exert its effects through the PI3K/AKT signaling pathway, which is crucial for cell survival and proliferation.

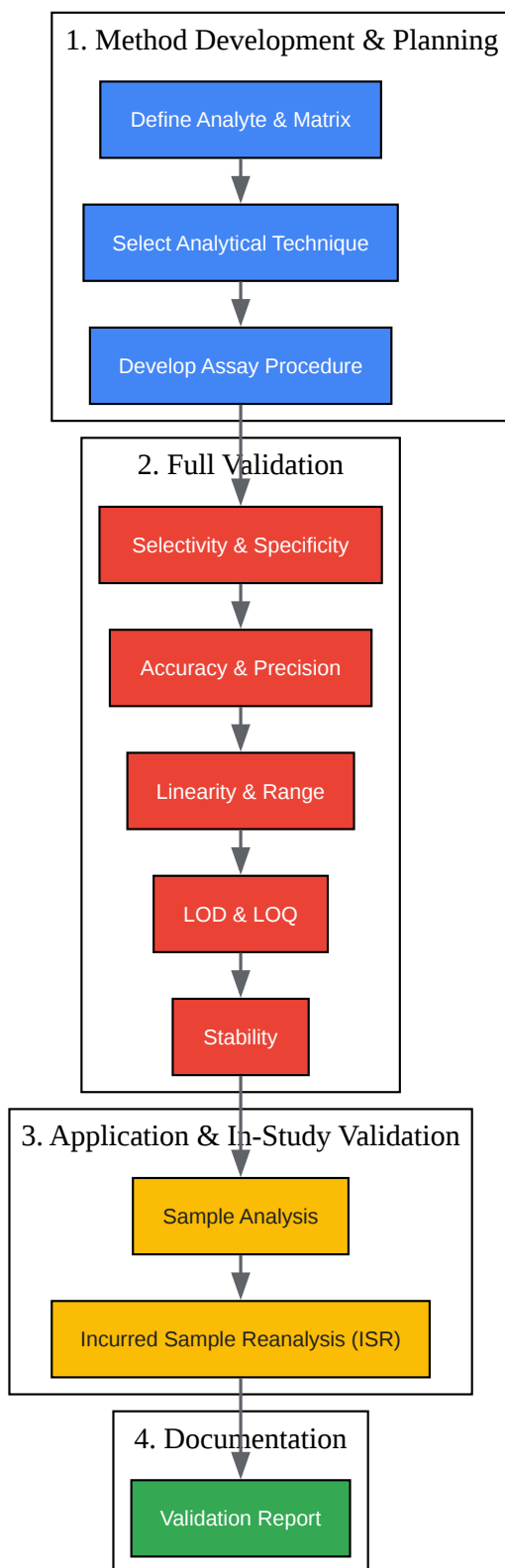


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Caption: Nicergoline activates the PI3K/AKT signaling pathway.

Experimental Workflow: Bioanalytical Method Validation

The following diagram illustrates a typical workflow for bioanalytical method validation, a critical process in drug development.



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Caption: A typical workflow for bioanalytical method validation.

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